

A Comparative Performance Analysis: C.I. Disperse Blue vs. Reactive Dyes

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Compound of Interest

Compound Name: C.I. Disperse Blue A press cake

Cat. No.: B12278700

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This guide provides a detailed, objective comparison of the performance characteristics of a representative anthraquinone disperse dye, C.I. Disperse Blue 60 (as a proxy for C.I. Disperse Blue A), and a widely used anthraquinone reactive dye, C.I. Reactive Blue 19. The information is tailored for researchers, scientists, and professionals in the textile and materials science fields, with a focus on quantitative data and experimental methodologies.

Fundamental Differences in Dyeing Mechanisms

The primary distinction between disperse and reactive dyes lies in their chemical nature and their method of interaction with textile fibers.

- Disperse Dyes, such as C.I. Disperse Blue 60, are non-ionic, sparingly soluble in water, and are designed for hydrophobic synthetic fibers like polyester.[1] The dyeing process is a physical one. Under high temperature (typically 130°C) and pressure, the compact polymer structure of the polyester fiber swells, allowing the fine, dispersed dye particles to diffuse into the fiber. Upon cooling, the fiber structure contracts, physically trapping the dye molecules within the polymer matrix.
- Reactive Dyes, including C.I. Reactive Blue 19, are water-soluble anionic dyes designed for hydrophilic fibers that contain hydroxyl or amino groups, such as cotton, viscose, wool, and silk.[1][2][3] Their defining feature is a reactive group (in this case, a vinyl sulfone type) that forms a strong, permanent covalent bond with the functional groups of the fiber under alkaline conditions.[2][3] This chemical reaction makes the dye an integral part of the fiber.[2]

Quantitative Performance Data

The performance of a dye is evaluated based on its fastness to various environmental and physical stresses. The following tables summarize the typical performance ratings for C.I. Disperse Blue 60 on polyester and C.I. Reactive Blue 19 on cotton.

Table 1: General Characteristics and Application Parameters

Parameter	C.I. Disperse Blue 60	C.I. Reactive Blue 19
C.I. Number	61104[4][5]	61200[2][6]
Chemical Class	Anthraquinone	Anthraquinone (vinyl sulfone type)
Primary Substrate	Polyester, Acetate, Nylon[7]	Cotton, Viscose, other Cellulosics[2]
Solubility	Low, applied as a dispersion	High, water-soluble[2]
Bonding Mechanism	Physical entrapment (diffusion)	Covalent bond formation[2]
Dyeing Temperature	High Temperature (HT): ~130°C	40°C - 60°C[8][9]
Dyeing pH	Acidic (pH 3-5)[4][5][10]	Alkaline (pH > 8.5)[1]
Required Auxiliaries	Dispersing agents, Carriers	Salt (e.g., NaCl, Na ₂ SO ₄), Alkali (e.g., Na ₂ CO ₃)[8]

Table 2: Color Fastness Performance Ratings

Fastness Property	Test Method	C.I. Disperse Blue 60 (on Polyester)	C.I. Reactive Blue 19 (on Cotton)	Rating Scale
Light Fastness	ISO 105-B02	6 - 7[4][11]	7[6]	1 (Poor) - 8 (Outstanding)
Washing Fastness (Color Change)	ISO 105-C06/C03	4 - 5[11]	4 - 5[6]	1 (Poor) - 5 (Excellent)
Washing Fastness (Staining)	ISO 105-C06/C03	4 - 5	5[6]	1 (Poor) - 5 (Excellent)
Rubbing Fastness (Dry)	ISO 105-X12	4 - 5[11]	≥ 4[12]	1 (Poor) - 5 (Excellent)
Rubbing Fastness (Wet)	ISO 105-X12	4 - 5[11]	≥ 4[12]	1 (Poor) - 5 (Excellent)
Perspiration Fastness (Fading)	ISO 105-E04	4 - 5[4][5]	4 - 5[6]	1 (Poor) - 5 (Excellent)
Perspiration Fastness (Staining)	ISO 105-E04	4 - 5[4][5]	5[6]	1 (Poor) - 5 (Excellent)
Sublimation Fastness (180°C)	ISO 105-P01	4 - 5[11]	Not applicable	1 (Poor) - 5 (Excellent)

Experimental Protocols

The data presented above are derived from standardized test methods. The following are brief overviews of the methodologies for the key experiments cited.

1. Color Fastness to Light (ISO 105-B02):

- Principle: This method determines the resistance of the color of textiles to an artificial light source representative of natural daylight (D65), using a Xenon arc lamp.[\[13\]](#)
- Procedure: A textile specimen is exposed to the light from a Xenon arc lamp under specified conditions of temperature and humidity. Simultaneously, a set of eight blue wool references with known light fastness (rated 1 to 8) are also exposed.[\[14\]](#)[\[15\]](#) The light fastness of the specimen is assessed by comparing the change in its color with the change in color of the blue wool references.[\[14\]](#) The rating corresponds to the number of the blue wool reference that shows a similar degree of fading.[\[15\]](#)

2. Color Fastness to Washing (ISO 105-C06):

- Principle: This test is designed to evaluate the resistance of a textile's color to domestic or commercial laundering procedures.[\[13\]](#)
- Procedure: The specimen is stitched between two adjacent undyed fabrics (a multifibre strip is often used, containing common fiber types like cotton, nylon, polyester, etc.). The composite sample is then laundered in a solution containing a standard reference detergent under specified conditions of time, temperature, and mechanical agitation. Steel balls are added to the container to provide abrasive action. After laundering, the specimen is rinsed and dried. The change in the color of the specimen (fading) and the degree of color transfer to the adjacent fabrics (staining) are evaluated using standard grey scales.[\[13\]](#)

3. Color Fastness to Rubbing (ISO 105-X12):

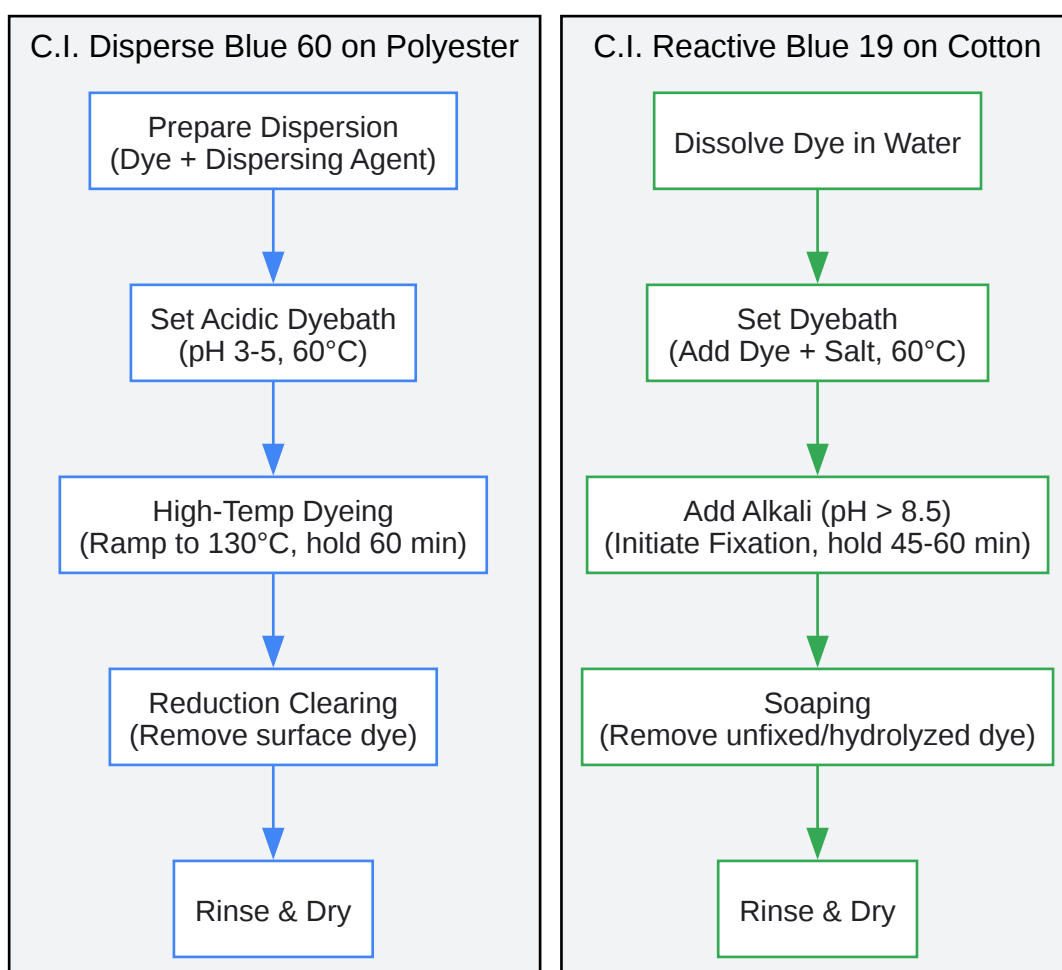
- Principle: This test assesses the degree of color transfer from the surface of a colored textile to other surfaces by rubbing.[\[13\]](#)
- Procedure: A specimen of the textile is mounted on the base of a crockmeter (rubbing tester). A standard white cotton rubbing cloth is fixed to a rubbing finger which is then passed back and forth over the specimen a specified number of times with a constant downward force.[\[6\]](#) The test is performed with both a dry rubbing cloth and a wet rubbing cloth. The amount of color transferred to the white cloth is assessed by comparing it with a grey scale for staining.[\[6\]](#)[\[13\]](#)

4. Color Fastness to Perspiration (ISO 105-E04):

- Principle: This method determines the resistance of a textile's color to the effects of human perspiration.
- Procedure: The textile specimen, in contact with a multifibre strip, is immersed in two different simulated perspiration solutions: one acidic and one alkaline. The composite samples are placed between plates in a device that applies a specified mechanical pressure. The device is then placed in a heated oven for a set period. After drying, the change in color of the specimen and the staining of the multifibre strip are assessed using grey scales.

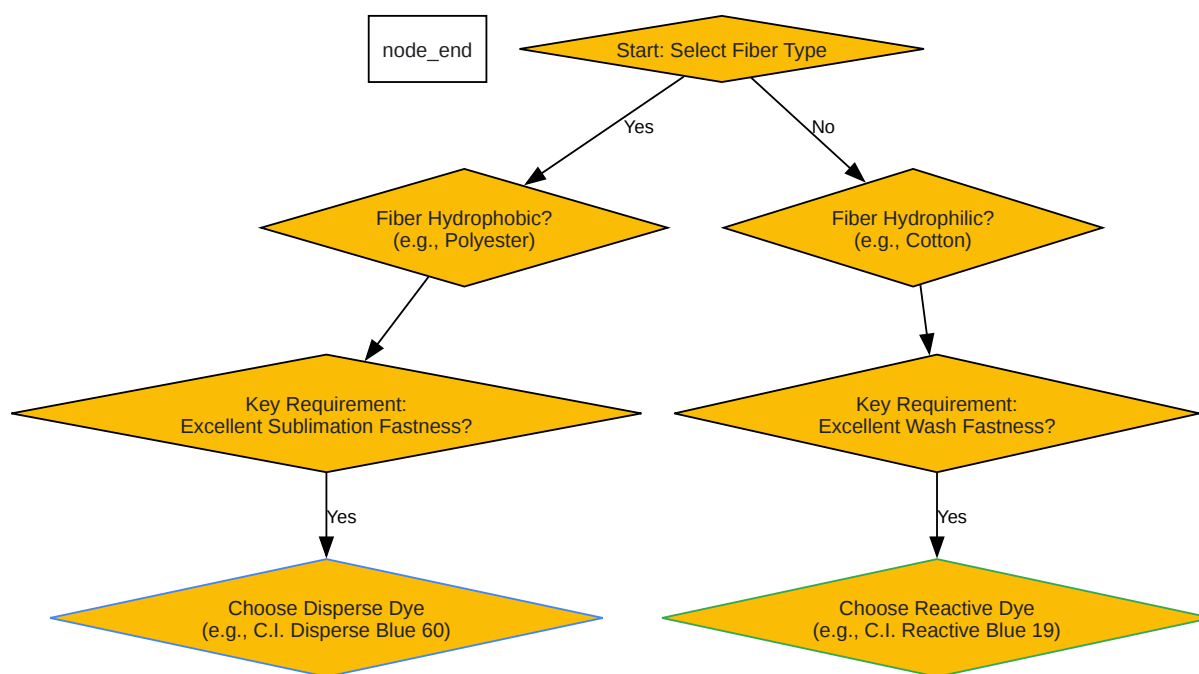
Visualized Workflows and Relationships

The following diagrams illustrate the key differences in the application processes and the decision-making logic for selecting between these two dye classes.



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Fig 1. Comparative Dyeing Process Workflows



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